

Molecular weight and chemical formula of 5-Amino-1-naphthol.

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Compound of Interest

Compound Name: 5-Amino-1-naphthol

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Technical Guide: 5-Amino-1-naphthol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical and physical properties of **5-Amino-1-naphthol**, alongside a detailed experimental protocol for its synthesis and a discussion of its relevance in contemporary biomedical research, particularly through the lens of nicotinamide N-methyltransferase (NNMT) inhibition.

Core Properties and Data

5-Amino-1-naphthol is an aromatic organic compound containing both amino and hydroxyl functional groups. Its chemical structure and properties make it a valuable intermediate in the synthesis of various dyes and a subject of interest in analytical and biological chemistry.

Quantitative Data Summary

The key physicochemical properties of **5-Amino-1-naphthol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Formula	$C_{10}H_9NO$	[1] [2] [3] [4]
Molecular Weight	159.18 g/mol	[1] [2] [3] [4] [5]
CAS Number	83-55-6	[1] [3] [4] [5]
Melting Point	190-193 °C (decomposes)	[3] [5]
pKa	3.97 (at 25°C)	
Appearance	Light purple to brown-purple crystalline powder	[3]
Solubility	Slightly soluble in DMSO and Methanol. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	

Experimental Protocols

Synthesis of 5-Amino-1-naphthol

This protocol details the synthesis of **5-Amino-1-naphthol** via caustic fusion of 1-Aminonaphthalene-5-sulfonic acid. This method is a common industrial preparation route.

Materials and Equipment:

- 1-Aminonaphthalene-5-sulfonic acid paste
- Sodium hydroxide (NaOH) pellets
- Hydrochloric acid (HCl), concentrated
- High-temperature reaction vessel (e.g., nickel or iron crucible)
- Mechanical stirrer suitable for viscous melts
- Heating mantle or furnace with temperature control

- Large beaker for dilution
- pH meter or pH indicator paper
- Büchner funnel and flask
- Filter paper
- Drying oven

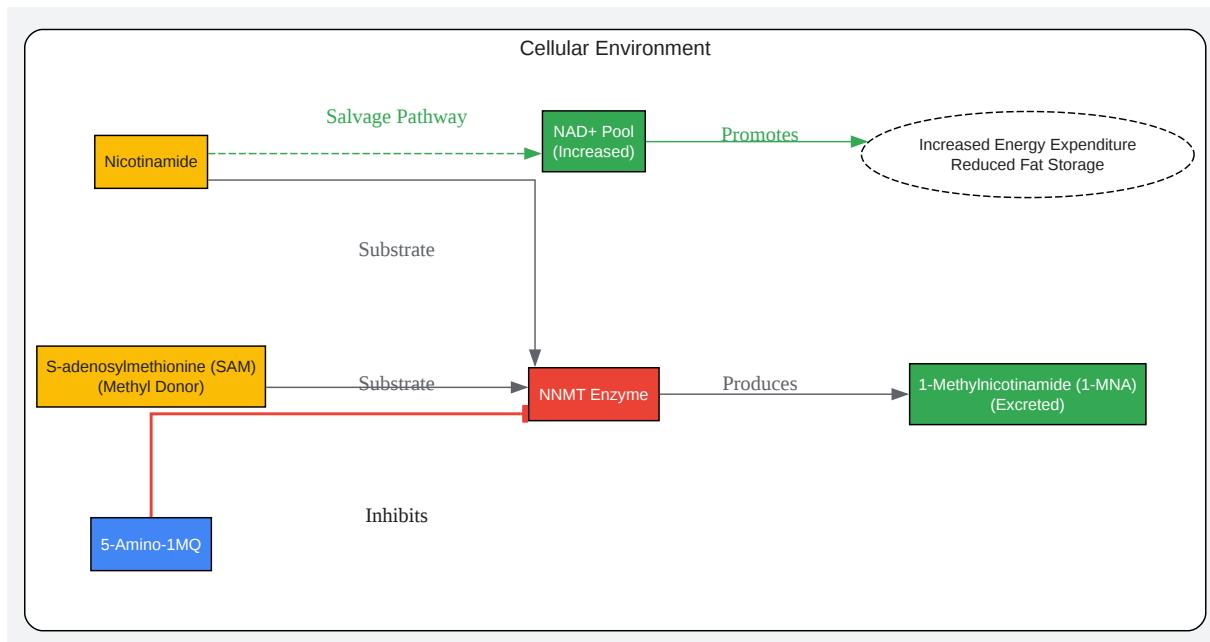
Procedure:

- Preparation of the Caustic Melt: In the high-temperature reaction vessel, carefully melt sodium hydroxide pellets at 200°C.
- Addition of Starting Material: Once the sodium hydroxide is molten, begin adding the 1-Aminonaphthalene-5-sulfonic acid paste to the melt under constant stirring.
- Reaction Progression: Slowly increase the temperature of the reaction mixture to 250°C. Maintain this temperature for a period of 3 hours to ensure the completion of the reaction.
- Dilution: After the reaction is complete, allow the mixture to cool slightly before carefully and slowly diluting it with water.
- Neutralization and Precipitation: Carefully neutralize the diluted reaction mixture with concentrated hydrochloric acid. The **5-Amino-1-naphthol** will precipitate out of the solution as the pH approaches neutral.
- Isolation and Purification: Collect the precipitated product by vacuum filtration using a Büchner funnel.
- Drying: Dry the purified **5-Amino-1-naphthol** to obtain the final product. The expected yield is approximately 85%.

Signaling Pathway and Biological Relevance

While **5-Amino-1-naphthol** itself is primarily known as a chemical intermediate, the structurally related small molecule, 5-amino-1MQ, has garnered significant interest for its role as a potent

inhibitor of the enzyme nicotinamide N-methyltransferase (NNMT). This inhibition has profound implications for cellular metabolism and regenerative medicine. The following diagram illustrates the logical relationship of this signaling pathway.



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Caption: Inhibition of NNMT by 5-amino-1MQ preserves the NAD⁺ pool.

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